

(R)-1-(o-Tolyl)ethanamine hydrochloride safety and handling

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Compound of Interest

Compound Name: (R)-1-(o-Tolyl)ethanamine hydrochloride

Cat. No.: B591852

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An In-depth Technical Guide to the Safety and Handling of **(R)-1-(o-Tolyl)ethanamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on currently available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and should be used in conjunction with official institutional and regulatory safety protocols.

Executive Summary

(R)-1-(o-Tolyl)ethanamine hydrochloride (CAS RN: 856562-88-4) is a chemical intermediate used in research and development.^{[1][2]} While comprehensive toxicological data is not publicly available, existing information indicates that this compound is hazardous. It is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation.^[1] This guide provides a detailed overview of the known safety information, handling procedures, and emergency protocols necessary for the safe use of this compound in a laboratory setting. All personnel handling this substance must be thoroughly trained in its potential hazards and the required safety measures.

Hazard Identification and Classification

The primary hazards associated with **(R)-1-(o-Tolyl)ethanamine hydrochloride** are based on its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source: Achmem[1]

Signal Word: Warning[1]

Pictograms:



Physical and Chemical Properties

Limited data is available for the physical and chemical properties of the hydrochloride salt.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ CIN	Achmem[1]
Molecular Weight	171.67 g/mol	Achmem[1]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Storage	Sealed in dry, Room Temperature	Achmem[1]

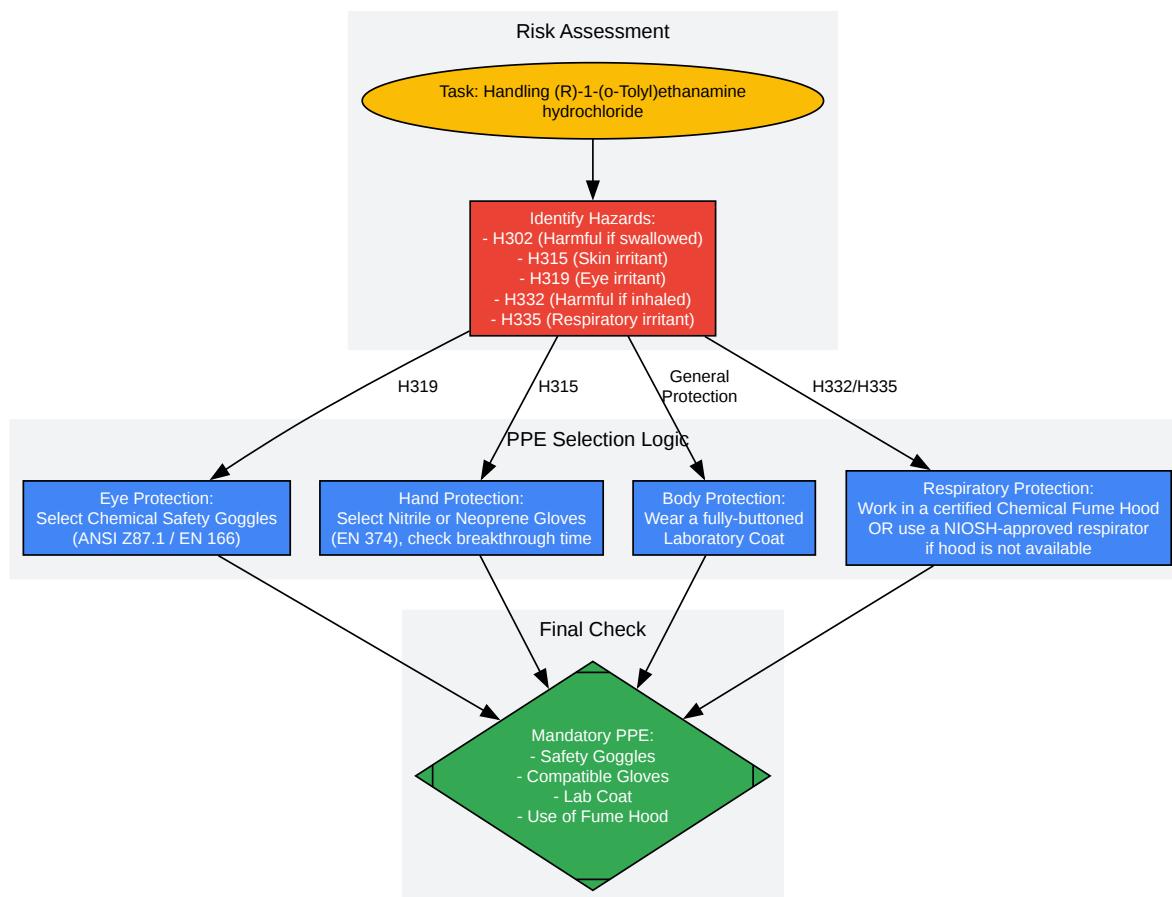
Note: Properties for the free base, (R)-1-(o-tolyl)ethanamine (C₉H₁₃N), include a molecular weight of 135.21 g/mol .[3]

Experimental Protocols: Safe Handling and Use

Given the hazardous nature of this compound, strict adherence to the following protocols is mandatory.

Personal Protective Equipment (PPE)

A risk assessment should precede any handling of this chemical. The following diagram outlines the decision-making process for selecting appropriate PPE.

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Caption: PPE Selection Workflow for **(R)-1-(o-Tolyl)ethanamine hydrochloride**.

Methodology:

- Eye and Face Protection: Always wear chemical safety goggles that conform to EU standard EN166 or US ANSI Z87.1. A face shield may be required for splash hazards.
- Skin Protection: Wear a standard laboratory coat. Select chemically resistant gloves (e.g., nitrile) and ensure they are inspected before use. Use proper glove removal technique to avoid skin contact. Contaminated clothing should be removed and washed before reuse.[\[4\]](#)
- Respiratory Protection: All handling of the solid or solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[\[4\]](#) If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates must be used.
- Hygiene Measures: Wash hands thoroughly after handling.[\[4\]](#) Do not eat, drink, or smoke in the work area.

Storage Protocol

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[5\]](#) The product should be sealed in a dry environment.[\[1\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[4\]](#)
- Security: Store in a locked cabinet or area with restricted access.[\[4\]](#)

Disposal Protocol

- Classification: This material and its container must be disposed of as hazardous waste.
- Procedure: Disposal must be in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service. Do not allow the chemical to enter drains or the environment.

Emergency Procedures

Rapid and appropriate response is critical in the event of an emergency.

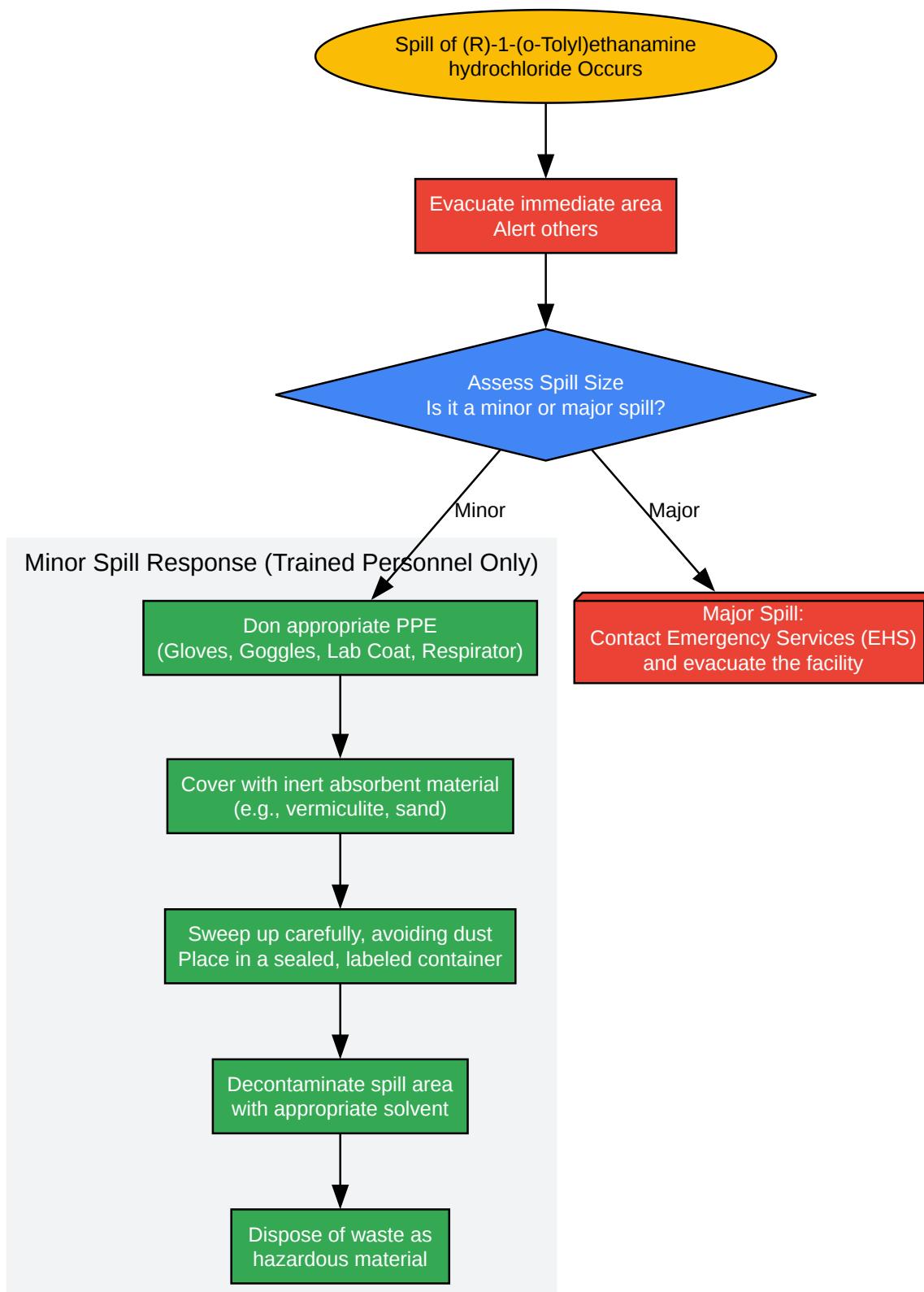
First Aid Measures

Table 3: First Aid Protocols

Exposure Route	Protocol
Eye Contact	Immediately rinse cautiously with water for at least 15-20 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][5]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap for at least 15 minutes. If skin irritation occurs, seek medical advice.[4][5]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult or stopped, administer artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [5]
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor.[4] Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.

Spill Response Protocol

The following workflow should be initiated in the event of a spill.



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Caption: Emergency Spill Response Workflow.

Methodology:

- Ensure Safety: Do not breathe dust or vapors. Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Prevent the product from entering drains.
- Clean-up: For a small spill, gently sweep up the solid material, avoiding dust generation. Absorb with an inert material (e.g., sand, vermiculite) and place it into a suitable, sealed container for disposal.[\[5\]](#)
- Decontamination: Clean the spill area thoroughly.

Toxicological and Ecological Information

Toxicological Data

No specific quantitative toxicological data, such as LD50 or LC50 values, for **(R)-1-(o-Tolyl)ethanamine hydrochloride** were found in the reviewed sources. The hazard classifications are based on the expected properties of similar chemical structures.

Signaling Pathways

There is no available information regarding the specific biological signaling pathways affected by this compound. Research in this area is required to understand its mechanism of toxicity.

Ecological Information

No data is available on the ecotoxicity of this compound. It should not be released into the environment, as its effects on aquatic and terrestrial life are unknown.[\[5\]](#)

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions (cool, dry, sealed).[\[4\]](#)
- Possibility of Hazardous Reactions: None reported under normal storage and handling.[\[4\]](#)

- Conditions to Avoid: Exposure to moisture may be detrimental.[4][5]
- Incompatible Materials: Strong oxidizing agents.[4][5]
- Hazardous Decomposition Products: No data available. Under fire conditions, toxic fumes such as carbon oxides, nitrogen oxides, and hydrogen chloride gas may be produced.

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